

Technical Guide: Functional Group Analysis of Methyl 3-(hydroxymethyl)-4-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 3-(hydroxymethyl)-4-nitrobenzoate

CAS No.: 201932-92-5

Cat. No.: B3114508

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Executive Summary

Methyl 3-(hydroxymethyl)-4-nitrobenzoate is a trisubstituted aromatic building block critical in the synthesis of complex heterocycles, particularly quinazolines and isoindolinone derivatives. Its structure features three distinct reactive centers: a methyl ester (C1), a hydroxymethyl group (C3, benzylic alcohol), and a nitro group (C4).

This guide provides a rigorous analytical protocol for researchers to validate the identity, purity, and structural integrity of this compound. The methodology prioritizes distinguishing the target molecule from its common synthetic impurities, such as the unreacted methyl precursor (methyl 3-methyl-4-nitrobenzoate) or the over-oxidized aldehyde/acid byproducts.

Key Chemical Identifiers

Property	Detail
CAS Number	201932-92-5
Molecular Formula	C ₉ H ₉ NO ₅
Molecular Weight	211.17 g/mol
SMILES	<chem>COC(=O)C1=CC=C(=O)C(CO)=C1</chem>
Appearance	Pale yellow to amber solid

Structural Characterization Strategy

The analytical challenge lies in confirming the specific oxidation state of the C3-substituent (alcohol vs. aldehyde vs. methyl) while ensuring the ester and nitro groups remain intact.

Analytical Workflow Diagram

The following flowchart outlines the logical progression from crude sample to validated compound.



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Figure 1: Step-by-step analytical workflow for structural validation.

Spectroscopic Analysis Protocols

Infrared Spectroscopy (FT-IR)

Objective: Rapid confirmation of the three primary functional groups. Method: ATR (Attenuated Total Reflectance) on solid sample.

Functional Group	Expected Wavenumber (cm ⁻¹)	Diagnostic Feature
O-H Stretch	3300 – 3500 (Broad)	Distinguishes the hydroxymethyl target from the methyl precursor (which lacks OH).
C=O Stretch	1715 – 1730 (Strong)	Characteristic of the conjugated methyl ester.
NO ₂ Stretch	~1530 (Asym) & ~1350 (Sym)	Two strong bands confirming the nitro group presence.
C-O Stretch	1050 – 1150	Primary alcohol C-O stretch (distinct from ester C-O).

Technical Insight: If the O-H band is absent, the sample is likely the unreacted methyl precursor. If a second carbonyl peak appears around 1690 cm⁻¹, suspect oxidation to the aldehyde (3-formyl derivative).

Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural assignment. Solvent: DMSO-d₆ (preferred for observing OH coupling) or CDCl₃.

¹H NMR (400 MHz, DMSO-d₆) – Predicted Assignment

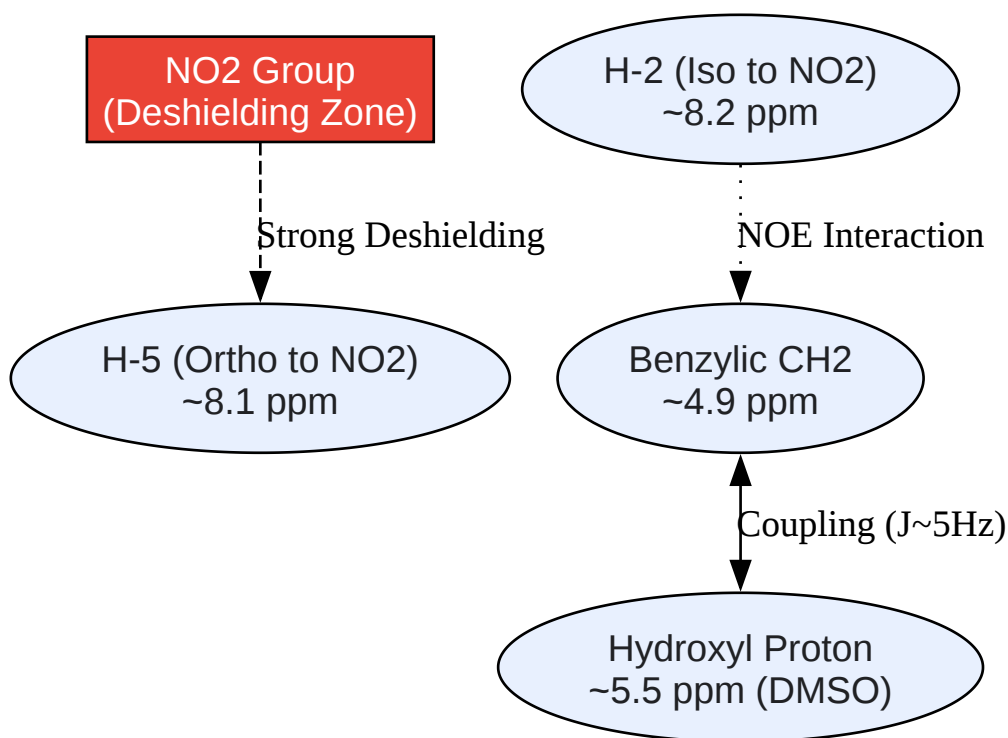
The aromatic ring possesses a 1,3,4-substitution pattern. The nitro group at C4 strongly deshields the adjacent protons.

- Aromatic Protons (3H):
 - H-2 (d, J~2 Hz): ~8.0–8.2 ppm. This proton is between the ester and the hydroxymethyl group.
 - H-5 (d, J~8.5 Hz): ~8.0–8.1 ppm. Ortho to the nitro group.
 - H-6 (dd, J~8.5, 2 Hz): ~8.2–8.3 ppm.

- Hydroxymethyl Group ($-\text{CH}_2\text{OH}$):
 - $-\text{CH}_2-$ (d or s): $\sim 4.8\text{--}5.0$ ppm. (Appears as a doublet if OH coupling is resolved in DMSO).
 - $-\text{OH}$ (t or broad s): $\sim 5.4\text{--}5.6$ ppm. (Exchangeable with D_2O).
- Methyl Ester ($-\text{COOCH}_3$):
 - $-\text{CH}_3$ (s): ~ 3.90 ppm. Sharp singlet.

Critical Quality Attribute (CQA): The integration ratio of the aromatic protons to the benzylic methylene ($-\text{CH}_2-$) must be exactly 3:2. A ratio of 3:3 implies the presence of the methyl precursor (Ar-CH_3).

^1H NMR Connectivity Diagram



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Figure 2: NMR connectivity and spatial relationships.

Mass Spectrometry (LC-MS)

Objective: Molecular weight confirmation and fragmentation analysis. Ionization: ESI (Electrospray Ionization), Positive Mode $[M+H]^+$ or $[M+Na]^+$.

- Parent Ion: m/z 212.18 $[M+H]^+$.
- Fragmentation Pattern:
 - Loss of OH: m/z ~194 (Formation of benzyl cation).
 - Loss of NO₂: m/z ~166 (Common in nitroaromatics).
 - Loss of OMe: m/z ~181 (From ester).

Purity Profiling (HPLC Method)

To ensure the material is suitable for drug development (e.g., as a scaffold for isoindolinones), purity must be >98%.

Protocol:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm.
- Flow Rate: 1.0 mL/min.

Impurity Markers:

- Methyl 3-methyl-4-nitrobenzoate (Starting Material): More hydrophobic (elutes later than target).
- 3-(Hydroxymethyl)-4-nitrobenzoic acid (Hydrolysis Product): More polar (elutes earlier than target).

Applications in Drug Development

Methyl 3-(hydroxymethyl)-4-nitrobenzoate acts as a "linchpin" intermediate. Its orthogonal reactivity allows for sequential functionalization:

- Isoindolinone Synthesis:
 - Reduction of the nitro group ($H_2/Pd-C$ or $Fe/AcOH$) yields the aniline.
 - The aniline can cyclize with the adjacent hydroxymethyl group (after oxidation to aldehyde or activation as a bromide) to form isoindolin-1-ones, a privileged scaffold in kinase inhibitors [1].
- Quinazoline Construction:
 - The ortho relationship between the nitrogen (from nitro) and the carbon chain (hydroxymethyl) is ideal for building the pyrimidine ring of quinazolines.

References

- Synthesis of Isoindolinones
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 - Source: Organic Chemistry Portal
 - URL:[\[Link\]](#)
- General Properties of Nitrobenzoates
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 - Source: CDC Stacks / NIOSH
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Sources

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